

# Evaluating wound healing outcomes with cyanoacrylate versus other tissue adhesives

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## A Comparative Analysis of Cyanoacrylate Adhesives for Wound Healing

In the evolving landscape of surgical and traumatic wound management, tissue adhesives have emerged as a prominent alternative to traditional closure methods like sutures and staples. Among these, cyanoacrylate-based adhesives are widely utilized due to their rapid polymerization, strong adhesive properties, and ease of use. This guide provides an objective comparison of the performance of cyanoacrylate adhesives against other common alternatives—sutures, fibrin glues, and hydrogel adhesives—supported by experimental data to inform researchers, scientists, and drug development professionals.

### Cyanoacrylate Adhesives vs. Conventional Sutures

Cyanoacrylate adhesives, particularly 2-octyl cyanoacrylate and n-butyl-2-cyanoacrylate, have been extensively studied as alternatives to sutures for topical skin closure. The primary advantages offered by cyanoacrylates include reduced procedure time and less pain for the patient.<sup>[1][2][3]</sup>

### Quantitative Performance Data

Performance Metric	Cyanoacrylate Adhesives	Conventional Sutures	Key Findings	Citations
Procedure Time	Significantly shorter	Longer	Cyanoacrylate application is consistently faster, reducing overall procedure time by several minutes. For incisions <5 cm, closure time was 1.5 min for adhesive vs. 4.1 min for sutures.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Pain (Visual Analog Scale)	Lower scores (less pain)	Higher scores	Patients, especially children, report significantly less pain with tissue adhesives compared to suturing.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Cosmetic Outcome (Visual Analog/WES)	Comparable	Comparable	Most studies find no significant difference in cosmetic appearance between the two methods at various follow-up times.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Wound Dehiscence (Wound Opening)	Slightly higher risk	Lower risk	Sutures are associated with a lower risk of wound	<a href="#">[1]</a> <a href="#">[8]</a>

			dehiscence, particularly in high-tension areas.	
Infection Rate	Comparable or lower	Comparable	Cyanoacrylates provide a microbial barrier. [9] Some studies show lower infection rates with adhesives compared to sutures.	[6][9]
Tensile Strength (Immediate)	Comparable to subcuticular sutures	Generally higher (especially with deep sutures)	The tensile strength of 2-octyl cyanoacrylate closure is statistically similar to that of an interrupted subcuticular absorbable suture. However, closures with tissue adhesive alone are weaker than those reinforced with subcutaneous sutures.	[8][10]

## Experimental Protocols

### Tensile Strength of Laceration Closures (Animal Model)

- Objective: To compare the tensile strength of lacerations closed with cyanoacrylate tissue adhesive, suture, and a combination.
- Subjects: Albino guinea pigs.
- Methodology:
  - Four full-thickness skin incisions were made on the dorsum of each animal.
  - Lacerations were randomly assigned to one of four closure methods: (1) tissue adhesive alone, (2) tissue adhesive with a subcutaneous suture, (3) percutaneous suture alone, or (4) percutaneous suture with a subcutaneous suture.
  - After 4 days of healing, the breaking strength of each wound was measured using a tensiometer.
- Results: Wound closures made with cyanoacrylate alone had significantly less tensile strength than the other three methods.[\[10\]](#)

#### Clinical Comparison in Pediatric Facial Lacerations

- Objective: To compare the cosmetic outcome, pain, and procedure time of a cyanoacrylate adhesive (Histoacryl Blue®) with suturing.
- Study Design: Prospective, randomized controlled trial.
- Participants: 81 children with clean facial lacerations less than 4 cm in length.
- Methodology:
  - Patients were randomly allocated to have their lacerations repaired with either sutures or the tissue adhesive.
  - Outcomes were measured, including pain (using a visual analog scale), procedure time, and cosmetic appearance (rated by blinded plastic surgeons from photographs at 3 months).

- Results: The tissue adhesive was significantly faster and less painful, with no statistical difference in cosmetic outcomes compared to sutures.[\[2\]](#)

## Cyanoacrylate Adhesives vs. Fibrin Glues

Fibrin glues, or fibrin sealants, are biological adhesives that mimic the final step of the coagulation cascade to form a fibrin clot. They are composed of fibrinogen and thrombin. While highly biocompatible, their mechanical strength is a key point of differentiation from cyanoacrylates.[\[5\]](#)[\[11\]](#)

## Quantitative Performance Data

Performance Metric	Cyanoacrylate Adhesives	Fibrin Glues	Key Findings	Citations
Adhesive Strength	High	Low to Moderate	Cyanoacrylates exhibit significantly higher tensile and adhesive strength compared to fibrin glues.	[5][12][13]
Biocompatibility/ Toxicity	Potential for histotoxicity (especially short-chain variants)	High biocompatibility	Fibrin glue is made from natural components and is less likely to cause inflammation or toxicity.[11] Longer-chain cyanoacrylates (e.g., octyl) have improved biocompatibility over shorter-chain versions.	[4][14]
Setting Time	Very fast (seconds)	Fast (can be controlled)	Cyanoacrylates polymerize almost instantly upon contact with moisture. [11]	[12]
Wound Leakage (Porcine Bladder Model)	0% leakage at 4 weeks (0/6 pigs)	67% leakage/failure by 4 weeks (4/6 pigs)	In a porcine cystotomy model, 2-octyl cyanoacrylate	[15]

provided a more  
reliable seal  
under pressure  
compared to  
fibrin glue.

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## Experimental Protocols

### Wound Closure in Porcine Urinary Tract

- Objective: To evaluate and compare the ability of 2-octyl cyanoacrylate (OCG), fibrin glue (FG), and sutures to close a bladder incision.
- Subjects: Female domestic pigs.
- Methodology:
  - A 7.5 cm cystotomy (incision in the bladder) was created in each animal.
  - The incisions were closed with either OCG (n=8), FG (n=8), or sutures (n=4).
  - At 2 days or 4 weeks post-operation, the bladders were excised and filled with saline up to 200 mm Hg pressure to inspect for leakage.
  - Histological examination of the scar tissue was also performed.
- Results: None of the OCG-closed bladders leaked at 4 weeks, whereas the FG group had a high failure rate due to urine leakage.[\[15\]](#)

## Cyanoacrylate Adhesives vs. Hydrogel Adhesives

Hydrogel adhesives are a newer class of wound closure materials, valued for their high water content, flexibility, and excellent biocompatibility, which mimics the natural extracellular matrix. [\[16\]](#)[\[17\]](#) They can be engineered to be biodegradable and to release therapeutic agents.

## Quantitative Performance Data

Performance Metric	Cyanoacrylate Adhesives	Hydrogel Adhesives	Key Findings	Citations
Adhesive Strength (Porcine Skin)	Not specified in direct comparison	Up to 6.5 kPa	An engineered hydrogel demonstrated adhesion strength on porcine skin superior to that of medical fibrin adhesives.[9] Cyanoacrylates are generally considered to have high strength but can be brittle.	[18]
Flexibility	Brittle, especially short-chain variants	High	Hydrogels are highly flexible and can conform to moving tissues, a significant advantage over the more rigid cyanoacrylate polymer.[9][18]	[9][16]
Biocompatibility & Healing	Can cause inflammation and cytotoxicity	Highly biocompatible, can promote healing	Hydrogels can provide a moist healing environment and be designed to be bioactive, promoting angiogenesis and reducing	[4]



			inflammation.[3] [17] Cyanoacrylates can trigger a more intense inflammatory response.	
Wound Closure (Rat/Rabbit Models)	Brittle, peeled off easily in one study	Superior wound closure and healing	One study reported that a specific self- healing hydrogel was superior to both fibrin glue and cyanoacrylate in promoting wound closure in full- thickness skin incisions.	[18]

## Experimental Protocols

### Evaluation of a Tough Adhesive Hydrogel

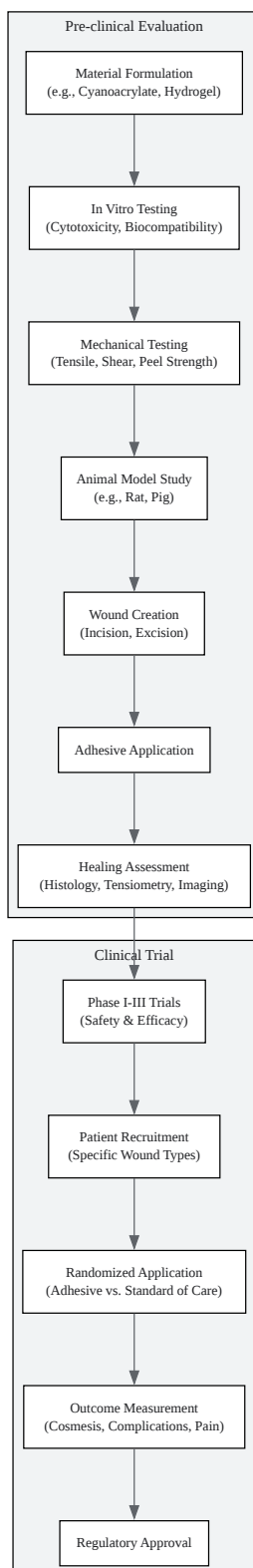
- Objective: To develop and test a tough adhesive hydrogel for non-invasive wound repair.
- Materials: A hydrogel composed of polyethylene glycol dimethacrylate (PEGDA), chitosan (CS), and chitin nano-whisker (CW).
- Methodology (Adhesion Test):
  - The adhesion strength of the hydrogel was tested on various substrates, including porcine skin.
  - A universal testing machine was used to measure the force required to detach the hydrogel from the substrate.

- Results: The hydrogel demonstrated an adhesion strength of up to 6.5 kPa on porcine skin, which was noted to be significantly higher than that of typical medical fibrin adhesives.[9]

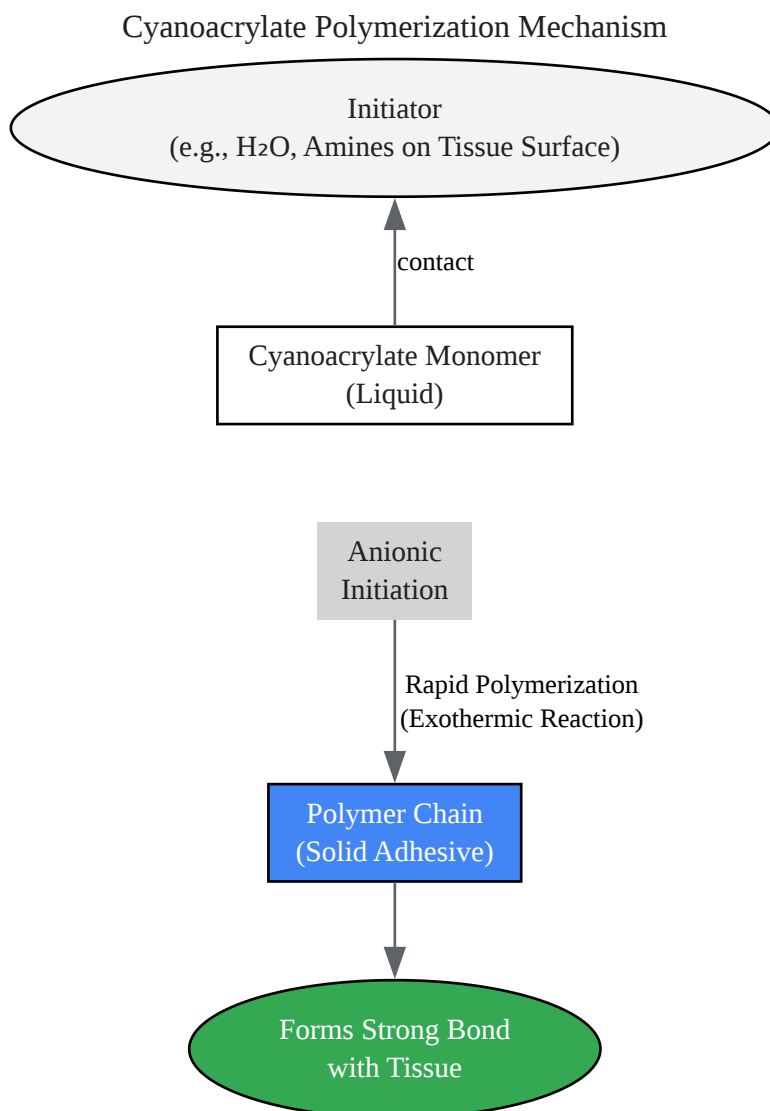
## Visualizing Mechanisms and Workflows

To better understand the processes involved in evaluating and utilizing these adhesives, the following diagrams illustrate key concepts.

Experimental Workflow for Tissue Adhesive Evaluation

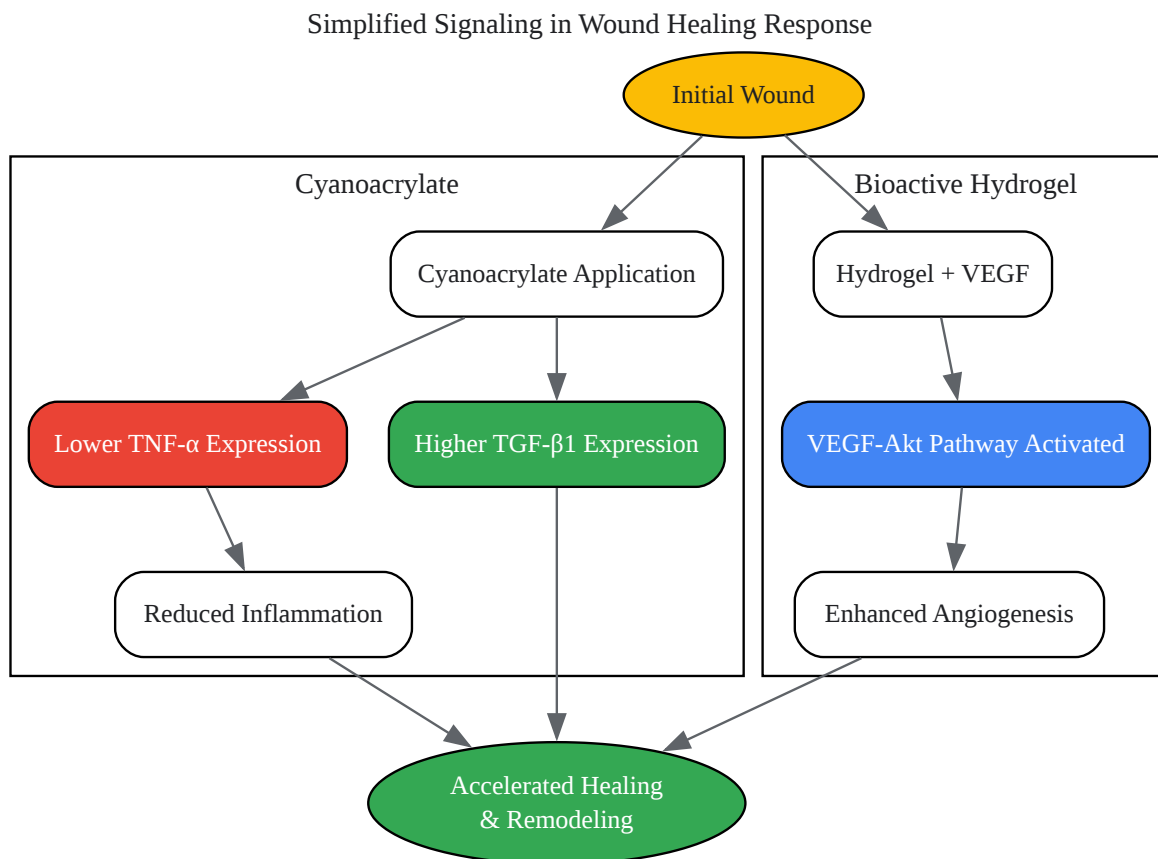
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Caption: Workflow for evaluating tissue adhesives.



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Caption: Anionic polymerization of cyanoacrylate.



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Caption: Differential effects on healing pathways.

## Conclusion

Cyanoacrylate adhesives offer a compelling alternative to sutures for the closure of simple, low-tension cutaneous wounds, providing significant benefits in terms of speed and patient comfort with comparable cosmetic outcomes.[1][6][7] However, they carry a slightly higher risk of dehiscence and can be brittle.[1] When compared to fibrin glues, cyanoacrylates demonstrate far superior mechanical strength, making them more suitable for applications requiring a durable bond.[12][15]

The emerging field of hydrogel adhesives presents a strong challenge to cyanoacrylates. While cyanoacrylates are defined by their high adhesive strength, hydrogels offer superior flexibility,

biocompatibility, and the potential for bioactive roles, such as promoting angiogenesis.[3][9][18] The choice of adhesive should therefore be guided by the specific clinical application, considering the wound's location, the tension on the tissue, the need for flexibility, and the desired biological response during the healing process. Longer-chain cyanoacrylates (n-butyl, 2-octyl) are generally preferred for medical use as they promote a less intense inflammatory reaction and result in greater tensile strength during healing compared to shorter-chain variants.[4]

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